

Handling and safety precautions for 1,3-Thiazole-2-carbonyl chloride

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Compound of Interest

Compound Name: **1,3-Thiazole-2-carbonyl chloride**

Cat. No.: **B1306194**

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Technical Support Center: 1,3-Thiazole-2-carbonyl chloride

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **1,3-Thiazole-2-carbonyl chloride**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3-Thiazole-2-carbonyl chloride**?

A1: **1,3-Thiazole-2-carbonyl chloride** is a hazardous substance that poses several risks. It is harmful if swallowed and causes severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) A significant hazard is its violent reaction with water, which liberates toxic gas.[\[1\]](#)[\[2\]](#) It is classified as a corrosive material.

Q2: What immediate actions should be taken in case of accidental exposure?

A2: In any case of exposure, immediate medical attention is required.[\[1\]](#)[\[2\]](#)

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[\[1\]](#)[\[2\]](#) Keep the eye wide open while rinsing and seek immediate medical attention.[\[1\]](#)[\[2\]](#)

- Skin Contact: Take off all contaminated clothing immediately and wash the affected area with soap and plenty of water.[\[1\]](#)[\[2\]](#) A physician should be called immediately.[\[2\]](#)
- Ingestion: If swallowed, rinse the mouth with water but do NOT induce vomiting.[\[1\]](#)[\[2\]](#) Drink plenty of water and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration, but avoid mouth-to-mouth resuscitation.[\[2\]](#) Call a physician or poison control center immediately.[\[2\]](#)

Q3: What are the proper storage conditions for **1,3-Thiazole-2-carbonyl chloride**?

A3: Store in a cool, dry, and well-ventilated area.[\[3\]](#) Keep containers tightly sealed to prevent contact with water or moist air.[\[2\]](#)[\[3\]](#) It should be stored away from incompatible materials such as strong oxidizing agents, strong bases, and water.[\[2\]](#) The recommended storage temperature is between 2-8°C.[\[4\]](#)[\[5\]](#)

Q4: How should I dispose of waste containing **1,3-Thiazole-2-carbonyl chloride**?

A4: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[6\]](#) Do not release it into the environment.[\[1\]](#)

Troubleshooting Guides

Issue: The compound has solidified in the container.

- Cause: **1,3-Thiazole-2-carbonyl chloride** is a solid at room temperature with a melting point between 54-58°C.[\[5\]](#)
- Solution: If the material is needed in a liquid state, it can be gently warmed in a controlled environment, such as a water bath, in a fume hood. Ensure the container is securely closed but not under pressure. Avoid direct, high heat.

Issue: A small spill has occurred in the laboratory.

- Solution: For minor spills, first ensure the area is well-ventilated and evacuate non-essential personnel.[\[1\]](#) Wearing appropriate personal protective equipment (PPE), contain the spill with an inert absorbent material like sand or earth.[\[3\]](#) Sweep or shovel the material into a

suitable, labeled container for disposal.[1][3] Do not use water to clean the spill area, as it reacts violently.[1]

Data Presentation

Property	Value	Source
Molecular Formula	C4H2ClNO	[5][7]
Molecular Weight	147.58 g/mol	[5][8][7]
Melting Point	54-58 °C	[5]
Storage Temperature	2-8°C	[5]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation (Category 1B)	GHS05	Danger	H314: Causes severe skin burns and eye damage
Reacts violently with water	-	Danger	EUH014: Reacts violently with water
Contact with water liberates toxic gas	-	Danger	EUH029: Contact with water liberates toxic gas

Experimental Protocols

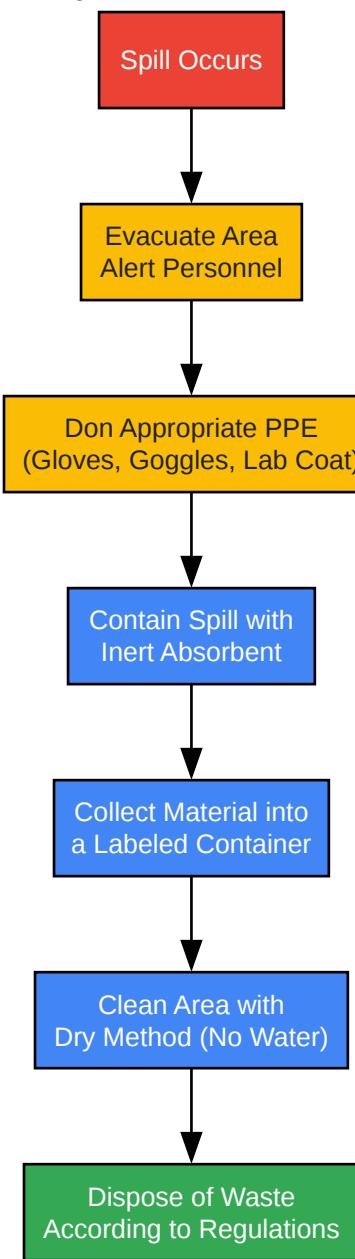
Protocol for Handling and Dispensing 1,3-Thiazole-2-carbonyl chloride

- Preparation: Work in a well-ventilated chemical fume hood.[2] Ensure an eyewash station and safety shower are readily accessible.[2][6]

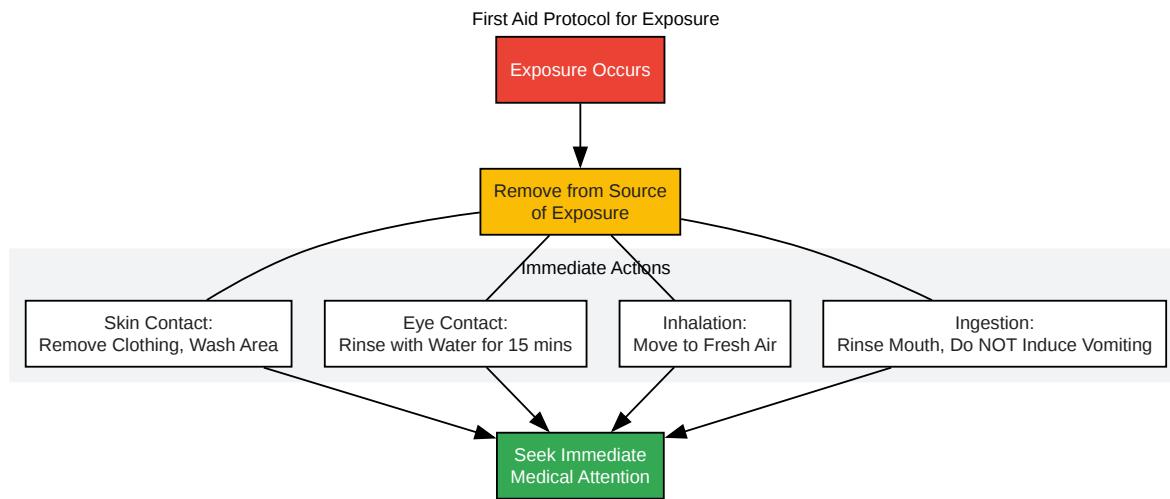
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.[1][2]
- Dispensing: Carefully open the container, avoiding inhalation of any dust or vapors.[2] Use a clean, dry spatula or other appropriate tool to transfer the solid material. If transferring as a liquid, use a dry syringe or cannula.
- Reaction Setup: Add the compound slowly to your reaction vessel, which should be under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with moisture.
- Cleaning: Clean any contaminated surfaces with a dry cloth or absorbent material. Do not use water. Decontaminate equipment by slowly adding it to a suitable quenching solution (e.g., a solution of sodium bicarbonate) under controlled conditions in a fume hood.

Visualizations

Workflow for Handling a 1,3-Thiazole-2-carbonyl chloride Spill

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Caption: Spill Response Workflow for **1,3-Thiazole-2-carbonyl chloride**.



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Caption: First Aid Protocol for Exposure to **1,3-Thiazole-2-carbonyl chloride**.

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